

A Multi-Pronged Spectroscopic Approach to Confirming the Structure of Ethyl 1-piperidineacetate

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Compound of Interest

Compound Name: Ethyl 1-piperidineacetate

Cat. No.: B1583001

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A Guide for a High-Confidence Structural Elucidation

In the realm of drug discovery and development, the unambiguous confirmation of a molecule's structure is a foundational pillar of scientific rigor and regulatory compliance. The identity, purity, and stability of a chemical entity must be established with the highest degree of certainty. This guide presents a comprehensive, multi-technique spectroscopic workflow for the structural confirmation of **Ethyl 1-piperidineacetate**, a common heterocyclic building block.

As a Senior Application Scientist, my objective is not merely to present data, but to illuminate the logic behind the analytical strategy. We will explore how ^1H NMR, ^{13}C NMR, FT-IR, and Mass Spectrometry each provide a unique and complementary piece of the structural puzzle. By integrating these orthogonal techniques, we create a self-validating system that leaves no room for ambiguity.

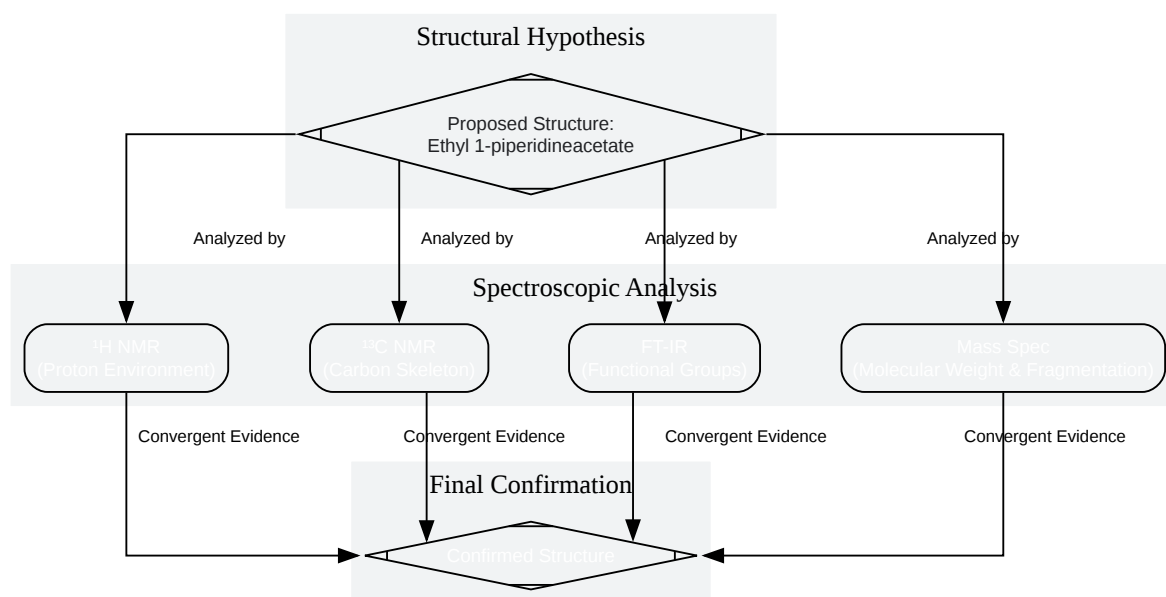
The Subject: Ethyl 1-piperidineacetate

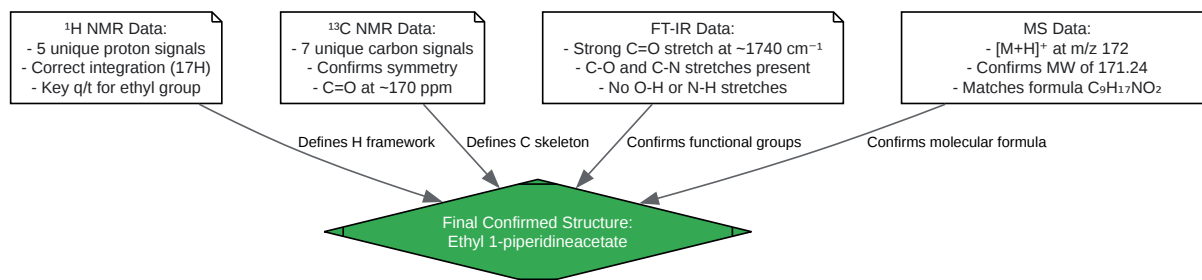
- Molecular Formula: $\text{C}_9\text{H}_{17}\text{NO}_2$ [1]
- Molecular Weight: 171.24 g/mol [1]
- IUPAC Name: Ethyl 2-(piperidin-1-yl)acetate
- CAS Number: 23853-10-3

The proposed structure features a piperidine ring N-substituted with an ethyl acetate group. Our task is to confirm every aspect of this connectivity and the presence of all associated functional groups.

The Workflow: An Integrated Analytical Approach

Our strategy relies on a logical sequence of analyses, starting with techniques that reveal the carbon-hydrogen framework and functional groups, and culminating in the confirmation of the overall mass and fragmentation pattern.





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References

- 1. dev.spectrabase.com [dev.spectrabase.com]
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